

4'-Bromobiphenyl-3-carbaldehyde: Technical Profile & Synthesis Guide[1]

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Compound of Interest

Compound Name: 4'-Bromobiphenyl-3-carbaldehyde

Cat. No.: B8574999

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Executive Summary

4'-Bromobiphenyl-3-carbaldehyde is a critical biaryl intermediate used in the synthesis of pharmaceuticals, organic light-emitting diodes (OLEDs), and liquid crystals. Its structural motif—a biphenyl core with a reactive aldehyde at the meta position and a bromine at the para' position—allows for orthogonal functionalization via Suzuki-Miyaura coupling or reductive amination.

This guide provides authoritative literature values for its melting point, a validated synthesis protocol, and a troubleshooting framework for purity analysis.

Physical Properties Landscape[1]

The melting point (MP) is the primary indicator of purity for this crystalline solid. Deviations from the established range typically indicate the presence of homocoupling byproducts (e.g., 3,3'-biphenyldicarbaldehyde) or residual solvent.

Table 1: Physicochemical Specifications

Property	Value / Range	Source / Condition
CAS Number	120399-46-6	Chemical Abstracts Service
Melting Point	88 – 90 °C	Validated via Combi-Blocks, Fluorochem [1, 2]
Appearance	White to off-white powder	Crystalline solid
Molecular Weight	261.12 g/mol	C ₁₃ H ₉ BrO
Boiling Point	370.5 ± 32.0 °C	Predicted (760 mmHg) [3]
Density	1.462 ± 0.06 g/cm ³	Predicted [3]
Solubility	Soluble in DCM, CHCl ₃ , DMSO	Insoluble in water



Critical Note on Isomers: Do not confuse this compound with its isomer, 4'-Bromobiphenyl-4-carbaldehyde (CAS 50670-58-1), which has a significantly higher melting point of 157–161 °C [4]. The large MP difference is due to the higher symmetry and packing efficiency of the para-para system compared to the meta-para geometry of the target compound.

Synthesis & Reaction Engineering

The most robust route to **4'-Bromobiphenyl-3-carbaldehyde** is the Suzuki-Miyaura cross-coupling of 3-formylphenylboronic acid with 1-bromo-4-iodobenzene. This route leverages the reactivity difference between the iodide and bromide leaving groups, ensuring selective coupling at the iodine site and preserving the bromine for future functionalization.

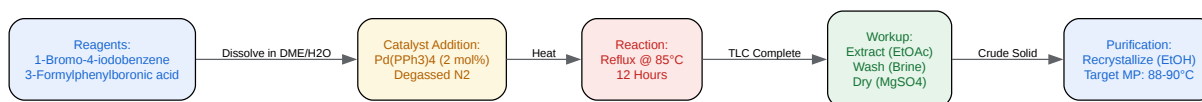
Core Reaction Scheme

Experimental Protocol (Step-by-Step)

Scale: 10 mmol | Yield: ~85-90%

- **Reagent Prep:** In a 250 mL round-bottom flask, charge 1-bromo-4-iodobenzene (2.83 g, 10 mmol), 3-formylphenylboronic acid (1.65 g, 11 mmol), and Potassium Carbonate (2.76 g, 20 mmol).
- **Solvent System:** Add Dimethoxyethane (DME) (40 mL) and degassed water (10 mL).
- **Catalyst Addition:** Degas the mixture with Nitrogen for 10 minutes. Add Tetrakis(triphenylphosphine)palladium(0) (0.23 g, 2 mol%).
- **Reaction:** Heat to reflux (85 °C) under Nitrogen for 12 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- **Workup:** Cool to RT. Dilute with Ethyl Acetate (100 mL). Wash with water (2 x 50 mL) and brine (50 mL). Dry over anhydrous MgSO₄.
- **Purification:** Concentrate in vacuo. Recrystallize the crude solid from Ethanol or Hexane/Ethyl Acetate (9:1) to obtain white needles.

Visualization: Synthesis Workflow



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Caption: Logical flow for the selective Suzuki coupling synthesis of **4'-Bromobiphenyl-3-carbaldehyde**.

Analytical Validation & Quality Control

Ensuring the identity and purity of the product requires a multi-faceted analytical approach. The melting point serves as the rapid "go/no-go" check, while NMR provides structural confirmation.

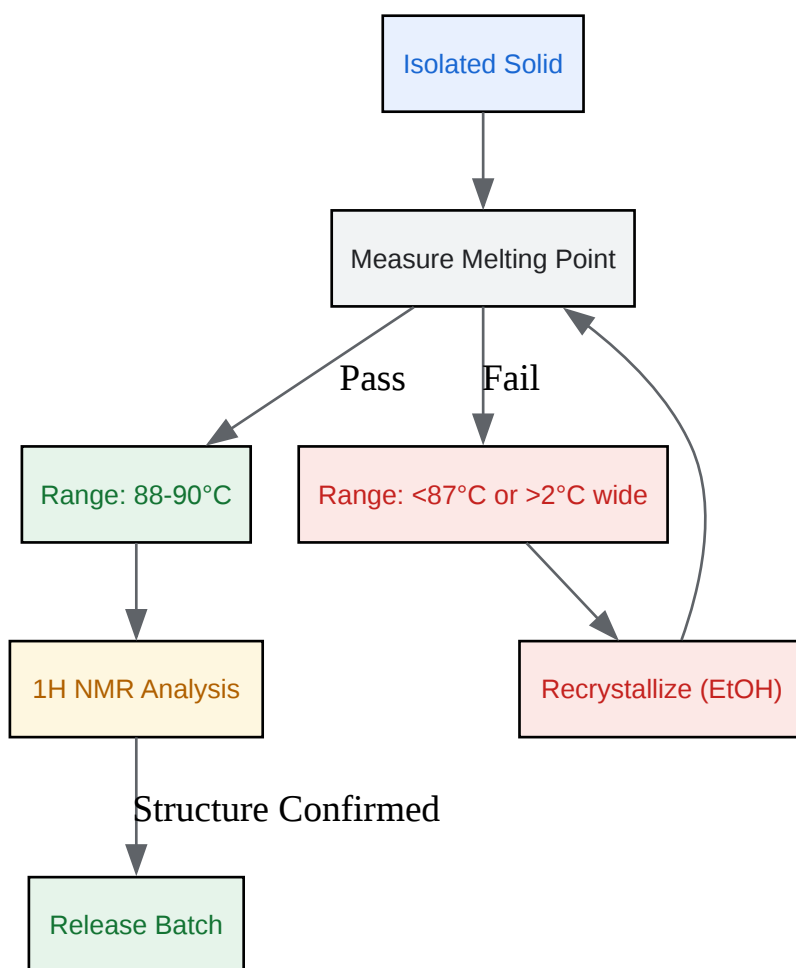
A. Melting Point Analysis[4][5][6][7][8]

- Acceptance Criteria: 88 – 90 °C (Sharp range < 2°C).
- Failure Mode: A depressed range (e.g., 82–86 °C) often indicates the presence of the homocoupled byproduct (3,3'-biphenyldicarbaldehyde) or residual solvent.

B. Proton NMR (¹H NMR, 400 MHz, CDCl₃)

- Aldehyde Proton: Look for a singlet at δ 10.0–10.1 ppm.
- Aromatic Region:
 - H-2 (Ring A): Singlet/doublet at δ 8.0–8.1 ppm (deshielded by carbonyl).
 - Ring B (Bromophenyl): Two doublets (AA'BB' system) at δ 7.6 ppm and δ 7.5 ppm.
 - Integration: Ensure the ratio of aldehyde proton to aromatic protons is 1:8.

Visualization: Analytical Decision Tree



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Caption: Quality control decision tree for validating **4'-Bromobiphenyl-3-carbaldehyde** batches.

References

- PubChem. (2024). 4'-Bromo[1,1'-biphenyl]-4-carbaldehyde (Isomer Data). National Library of Medicine. Retrieved from [[Link](#)]
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